

Health and Safety Considerations for Handling Nitroterephthalic Acid: A Technical Guide

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Compound of Interest

Compound Name: Nitroterephthalic acid

Cat. No.: B051535

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the health and safety considerations for handling **Nitroterephthalic acid**. The information is compiled from Safety Data Sheets (SDS) and general toxicological literature to ensure a high standard of safety in the laboratory. Due to a lack of specific toxicological studies on **Nitroterephthalic acid**, this guide also includes information on structurally related compounds and general methodologies for assessing the toxicity of nitroaromatic compounds.

Chemical and Physical Properties

Nitroterephthalic acid is a white to off-white crystalline powder. A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **Nitroterephthalic Acid**

Property	Value	Reference
Chemical Formula	C ₈ H ₅ NO ₆	[1]
Molecular Weight	211.13 g/mol	[1]
Appearance	White to off-white powder	[1]
Melting Point	270-272 °C	[1]
Solubility	Very soluble in water	[1]
pKa	1.77	[1]
CAS Number	610-29-7	[1]

Hazard Identification and Classification

Nitroterephthalic acid is classified as an irritant. The primary hazards are associated with eye, skin, and respiratory tract irritation.[2] Ingestion may cause gastrointestinal irritation.[1]

Table 2: GHS Hazard Classification for **Nitroterephthalic Acid**

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Source: GHS information aggregated from multiple sources.

Toxicological Profile

Specific toxicological data for **Nitroterephthalic acid**, such as LD50 or LC50 values, are not readily available.[3] The toxicological properties have not been fully investigated.[4] However,

due to its classification as an irritant, direct contact should be avoided. Chronic effects may be delayed.[3]

For context, studies on the parent compound, terephthalic acid, have shown it to have low acute toxicity and to be non-mutagenic in Ames, chromosome aberration, and micronucleus tests.[3][5][6] The addition of a nitro group can significantly alter the toxicological profile of a compound. Nitroaromatic compounds are known to be a class of chemicals with a broad spectrum of mutagenic, genotoxic, and carcinogenic properties, often dependent on the metabolic activation of the nitro group.[7][8][9]

Experimental Protocols for Toxicity Assessment

While specific experimental data for **Nitroterephthalic acid** is unavailable, the following are detailed methodologies for key in vitro assays that would be used to assess its potential toxicity.

Bacterial Reverse Mutation Assay (Ames Test)

This test is used to evaluate the potential of a substance to induce gene mutations.

Methodology:

- Strains: Several strains of *Salmonella typhimurium* (e.g., TA98, TA100, TA102, TA1535, TA1537) and *Escherichia coli* (e.g., WP2 uvrA) are used, which are auxotrophic for histidine or tryptophan, respectively.[3][10]
- Metabolic Activation: The test is performed with and without a mammalian metabolic activation system (S9 mix), typically derived from rat liver, to mimic mammalian metabolism. [3]
- Procedure (Plate Incorporation Method):[11][12]
 - A mixture of the bacterial tester strain, the test compound at various concentrations, and (if required) the S9 mix is added to molten top agar.
 - This mixture is poured onto a minimal glucose agar plate.
 - The plates are incubated at 37°C for 48-72 hours.[13]

- **Data Analysis:** The number of revertant colonies (colonies that have regained the ability to synthesize the essential amino acid) is counted. A substance is considered mutagenic if it causes a dose-dependent increase in the number of revertant colonies compared to the negative control.[\[10\]](#)

In Vitro Mammalian Cell Micronucleus Assay

This assay detects chromosomal damage (clastogenicity) or effects on the mitotic apparatus (aneugenicity).

Methodology:

- **Cell Lines:** Commonly used cell lines include Chinese Hamster Ovary (CHO), V79, or human peripheral blood lymphocytes.[\[3\]](#)
- **Treatment:** Cells are exposed to at least three concentrations of the test compound, with and without S9 metabolic activation.
- **Cytokinesis Block:** Cytochalasin B is added to the cell cultures to block cytokinesis, resulting in binucleated cells that have completed one nuclear division.[\[14\]](#)[\[15\]](#)
- **Harvesting and Staining:** After an appropriate incubation period, cells are harvested, fixed, and stained with a DNA-specific stain (e.g., Giemsa or a fluorescent dye).
- **Scoring:** Micronuclei are scored in a predetermined number of binucleated cells (e.g., 1000-2000) per concentration.[\[15\]](#)
- **Data Analysis:** A significant, dose-dependent increase in the frequency of micronucleated cells indicates a genotoxic effect.

Lactate Dehydrogenase (LDH) Cytotoxicity Assay

This assay measures the release of the cytosolic enzyme LDH from cells with damaged membranes, indicating cytotoxicity.

Methodology:[\[16\]](#)[\[17\]](#)[\[18\]](#)

- Cell Seeding: Plate cells in a 96-well plate at a suitable density and allow them to adhere overnight.
- Treatment: Expose cells to various concentrations of the test compound. Include untreated cells as a negative control and cells treated with a lysis buffer as a positive control (maximum LDH release).[18]
- Incubation: Incubate the plate for a predetermined period (e.g., 24, 48, or 72 hours).
- LDH Measurement:
 - Transfer a portion of the cell culture supernatant to a new 96-well plate.
 - Add the LDH assay reaction mixture, which contains lactate, NAD⁺, and a tetrazolium salt.
 - Incubate at room temperature, protected from light, for approximately 30 minutes.
 - Add a stop solution.
- Data Analysis: Measure the absorbance at a specific wavelength (e.g., 490 nm). The amount of color produced is proportional to the amount of LDH released and, therefore, the level of cytotoxicity.

Health and Safety Recommendations

Personal Protective Equipment (PPE)

A summary of recommended PPE is provided in Table 3.

Table 3: Recommended Personal Protective Equipment

Body Part	Recommended Protection	Specifications/Standards
Eyes/Face	Safety glasses with side-shields or goggles. A face shield should be worn if there is a risk of splashing.	Conforming to OSHA 29 CFR 1910.133 or European Standard EN166.[1]
Skin	Chemical-resistant gloves (e.g., nitrile rubber). A long-sleeved laboratory coat.	Inspect gloves for any signs of degradation or puncture before use.
Respiratory	Use in a well-ventilated area. A NIOSH/MSHA approved respirator is recommended if dust is generated or ventilation is inadequate.	Follow OSHA respirator regulations in 29 CFR 1910.134 or European Standard EN 149.[1]
Body	Long-sleeved clothing or lab coat to prevent skin exposure.	[1]

Handling and Storage

- Handling: Wash hands thoroughly after handling.[1] Avoid creating dust.[1] Use in a well-ventilated area, preferably in a chemical fume hood.[17] Avoid contact with eyes, skin, and clothing.[1] Do not eat, drink, or smoke in the laboratory area.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[1] Keep away from incompatible materials such as strong oxidizing agents and strong bases.[1]

Emergency Procedures

First Aid Measures

Table 4: First Aid Measures for **Nitroterephthalic Acid** Exposure

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[3]
Skin Contact	Remove contaminated clothing and shoes. Flush skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.[3]
Inhalation	Move the individual to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[3]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and give 2-4 cupfuls of milk or water. Seek medical attention.[3]

Accidental Release Measures

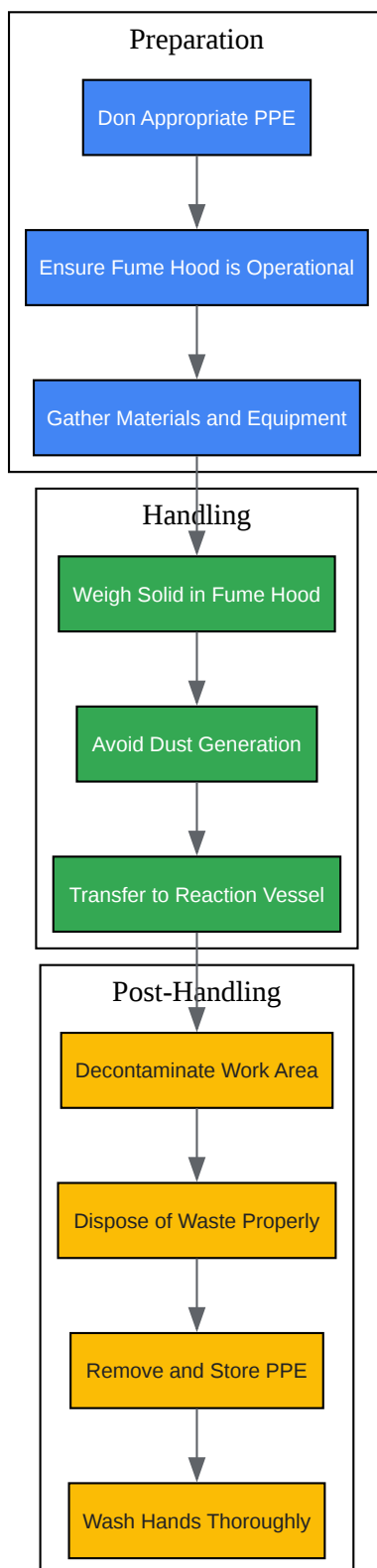
- Small Spills: Carefully sweep up the material, avoiding dust generation, and place it into a suitable, labeled container for disposal.[1]
- Large Spills: Evacuate the area. Wear appropriate PPE. Contain the spill and prevent it from entering drains. Collect the material and place it in a designated container for hazardous waste disposal.[19]

Firefighting Measures

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or appropriate foam.[1]
- Hazards: During a fire, irritating and highly toxic gases, including nitrogen oxides and carbon monoxide, may be generated.[1]
- Firefighter Protection: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[1]

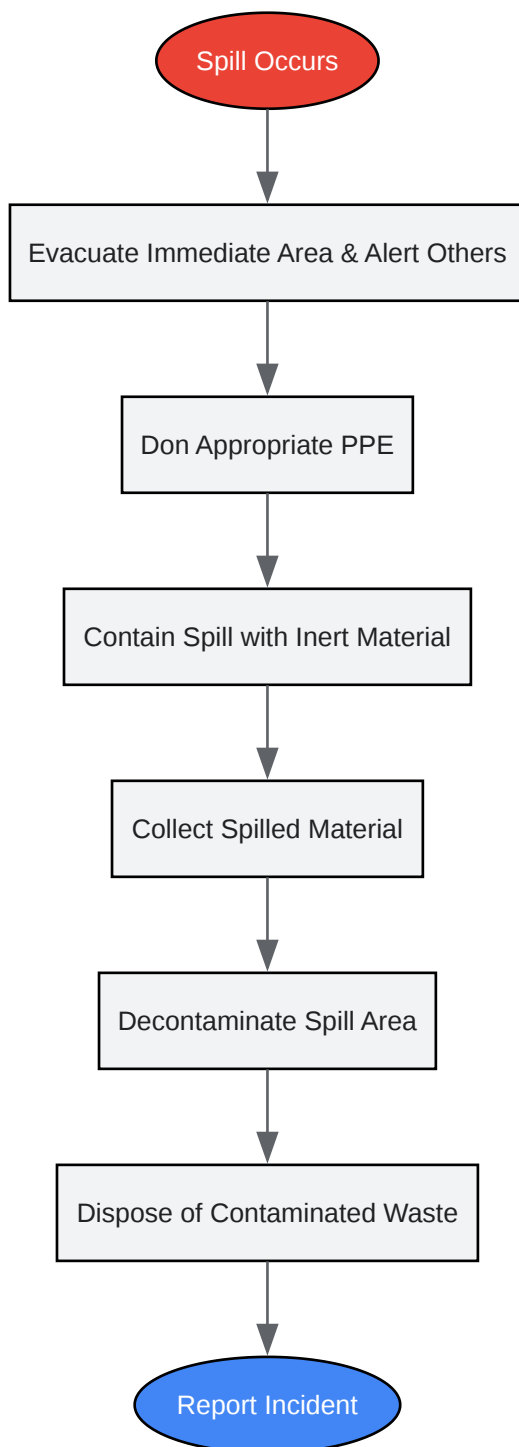
Visualizations

The following diagrams illustrate key safety workflows for handling **Nitroterephthalic acid**.



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Standard Operating Procedure for Handling **Nitroterephthalic Acid**.



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Workflow for Responding to a Spill of **Nitroterephthalic Acid**.

Conclusion

Nitroterephthalic acid should be handled with care, adhering to the safety precautions outlined in this guide. While specific toxicological data is limited, its classification as an irritant and the general concerns associated with nitroaromatic compounds warrant the use of appropriate personal protective equipment and engineering controls to minimize exposure. Further research is needed to fully characterize the toxicological profile of this compound. In the absence of such data, a cautious approach is paramount for ensuring the health and safety of laboratory personnel.

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